

# Anacetrapib therapeutic potential evaluation

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: Anacetrapib

CAS No.: 875446-37-0

Cat. No.: S548849

Get Quote

## CETP Inhibitors at a Glance

Agent	Development Status	LDL-C Reduction	HDL-C Increase	Key Outcomes Trial & Result	Key Limitations / Notes
<b>Anacetrapib</b>	Development halted (Phase 3 completed)	-30.18 mg/dL (vs. placebo) [1] / ~40% (vs. baseline) [2]	+103.81 mg/dL (vs. placebo) [1] / ~140% (vs. baseline) [2]	<b>REVEAL</b> : 9% reduction in major coronary events (median 4.1 yrs) [3].	Accumulates in adipose tissue; development discontinued by Merck despite positive efficacy [3].
<b>Obicetrapib</b>	In development (Phase 3)	-29.9% (vs. baseline, at 84 days) [4]	+156.77 mg/dL (vs. placebo) [1]	<b>PREVAIL</b> (Outcomes trial) results expected in 2026 [4].	Also significantly reduces Lp(a) by ~33.5% [4]. Appears well-tolerated in Phase 3 trials [4].
<b>Torcetrapib</b>	Development halted (Phase 3)	~25% [2]	~72% [2]	<b>ILLUMINATE</b> : Terminated due to ↑ mortality & major CV events [5].	Off-target toxicity: Increased blood pressure and aldosterone [5].

Agent	Development Status	LDL-C Reduction	HDL-C Increase	Key Outcomes Trial & Result	Key Limitations / Notes
Dalcetrapib	Development halted (Phase 3)	Minimal effect [2]	~40% [2]	<b>Da-</b> <b>OUTCOMES:</b> Terminated for futility [5].	Modest HDL-C increase with no cardiovascular benefit [5].
Evacetrapib	Development halted (Phase 3)	~36% [2]	~129% [2]	Trial discontinued for futility (no clinical benefit) [5].	Despite robust lipid effects, failed to show clinical benefit [5].

## Mechanisms of Action and Key Experiments

**Anacetrapib's** therapeutic effects involve both CETP-dependent and independent mechanisms.

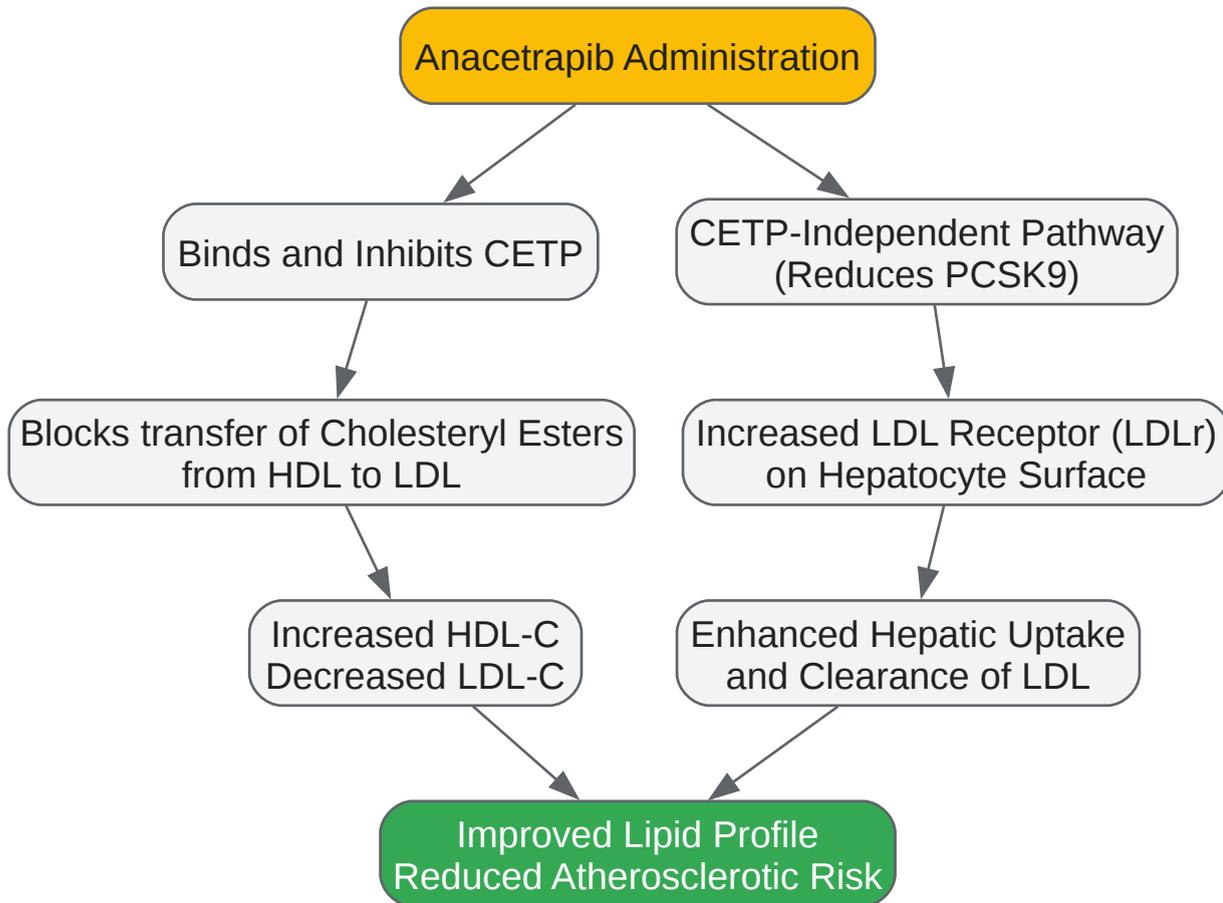
### Molecular Mechanism of Action

- **Primary Action:** **Anacetrapib** is a potent, selective, and reversible inhibitor of Cholesteryl Ester Transfer Protein (CETP), with an IC50 of 7.9 nM [6]. CETP facilitates the transfer of cholesteryl esters (CE) from HDL to atherogenic lipoproteins (VLDL, LDL) in exchange for triglycerides [2] [7].
- **Inhibition Consequence:** By inhibiting this transfer, **anacetrapib** increases CE content in HDL (raising HDL-C) and reduces CE content in LDL (lowering LDL-C) [7].
- **Structural Insight:** Atomistic simulations show **anacetrapib** binds inside CETP's hydrophobic tunnel, near the N-terminal opening, physically hindering the diffusion of cholesteryl esters [7].

### Key Preclinical Experimental Models

- **Model:** **APOE\*3-Leiden.CETP (E3L.CETP) transgenic mice** [2]. This model has a human-like lipoprotein metabolism and responds to lipid-lowering drugs in a manner similar to humans.
- **Diet:** Western-type diet (high-fat, high-cholesterol) to induce dyslipidemia [2].
- **Treatment:** Mice were fed the diet with or without **anacetrapib** supplement (30 mg/kg body weight per day) for 21 weeks [2].
- **Key Findings:**

- **Anacetrapib** reduced (V)LDL cholesterol and attenuated atherosclerosis development [2].
- **CETP-independent effect:** The drug still lowered (V)LDL-C and plasma PCSK9 levels in E3L mice lacking CETP. This suggests **anacetrapib** also works by reducing PCSK9, which increases hepatic LDL receptor (LDLr) content and enhances clearance of LDL from the blood [2].



[Click to download full resolution via product page](#)

## Clinical Outcomes Trial Protocol

The **REVEAL** (Randomized Evaluation of the Effects of **Anacetrapib** through Lipid modification) trial was a landmark study confirming **anacetrapib**'s clinical efficacy [3].

- **Objective:** To determine whether adding **anacetrapib** to intensive statin therapy reduces the risk of major coronary events in high-risk patients.
- **Design:** Randomized, double-blind, placebo-controlled trial.
- **Population:** 30,449 adults with pre-existing atherosclerotic vascular disease.

- **Background Therapy:** All participants received intensive atorvastatin therapy (mean baseline LDL-C 61 mg/dL).
- **Intervention: Anacetrapib** 100 mg once daily vs. placebo.
- **Primary Endpoint:** Time to first major coronary event (coronary death, myocardial infarction, or coronary revascularization).
- **Follow-up:** Median of 4.1 years.
- **Key Results:**
  - **Lipids: Anacetrapib** reduced non-HDL-C by 18% and increased HDL-C by 104% at the study midpoint.
  - **Efficacy:** 9% relative risk reduction in the primary endpoint (10.8% vs. 11.8%; rate ratio 0.91; 95% CI 0.85-0.97; P=0.004).
  - **Safety:** No significant increase in serious adverse events, including hypertension, though a small rise in blood pressure (0.7/0.3 mmHg) was noted. The drug accumulated in adipose tissue [3].

## Interpretation and Future Directions

- **Anacetrapib's Profile:** The REVEAL trial established that **anacetrapib**, unlike earlier CETP inhibitors, could safely reduce cardiovascular events. Its benefits are attributed to the combined effect of significant LDL-C lowering and HDL-C raising, with the **LDL-C reduction likely being the dominant contributor** [2] [8].
- **The CETP Class Evolution:** The field has moved from the toxic torcetrapib to agents with cleaner profiles. The emergence of **obicetrapib** is particularly notable, as it appears to offer potent LDL-C lowering with an additional benefit of reducing Lp(a), a key emerging risk factor [4]. Its outcomes trial, PREVAAL, will be crucial in determining the future of the CETP inhibitor class.

### Need Custom Synthesis?

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. SAT-259 Comparative Efficacy of Anacetrapib and ... [pmc.ncbi.nlm.nih.gov]
2. Anacetrapib reduces (V)LDL cholesterol by inhibition of ... [pmc.ncbi.nlm.nih.gov]
3. Merck Announces Results of REVEAL Outcomes Study ... [merck.com]

4. Obicetrapib Performs Well in BROADWAY, TANDEM [tctmd.com]
5. Off-Target Vascular Effects of Cholesteryl Ester Transfer ... [sciencedirect.com]
6. Anacetrapib (MK-0859) | CETP inhibitor | Mechanism [selleckchem.com]
7. How Anacetrapib Inhibits the Activity of the Cholesteryl Ester ... [journals.plos.org]
8. Cardiovascular outcomes trial with anacetrapib in subjects ... [pubmed.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Anacetrapib therapeutic potential evaluation]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b548849#anacetrapib-therapeutic-potential-evaluation>]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States  
**Phone:** (512) 262-9938  
**Email:** [info@smolecule.com](mailto:info@smolecule.com)  
**Web:** [www.smolecule.com](http://www.smolecule.com)